

2-Methoxyethyl acetoacetate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyethyl acetoacetate

Cat. No.: B1582607

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An In-Depth Technical Guide to 2-Methoxyethyl Acetoacetate

This technical guide provides a detailed overview of the fundamental physicochemical properties of **2-Methoxyethyl acetoacetate**, a compound relevant to researchers, scientists, and professionals in drug development and polymer science.

Core Molecular Information

2-Methoxyethyl acetoacetate is a chemical compound with the molecular formula $C_7H_{12}O_4$. [1][2][3][4] Its molecular weight is approximately 160.17 g/mol. [1][2][3][4] Also known by other names such as Acetoacetic acid 2-methoxyethyl ester and 2-methoxyethyl 3-oxobutanoate, this compound serves as a useful research chemical. [3][4]

Physicochemical Data

The quantitative properties of **2-Methoxyethyl acetoacetate** are summarized in the table below for ease of reference and comparison.

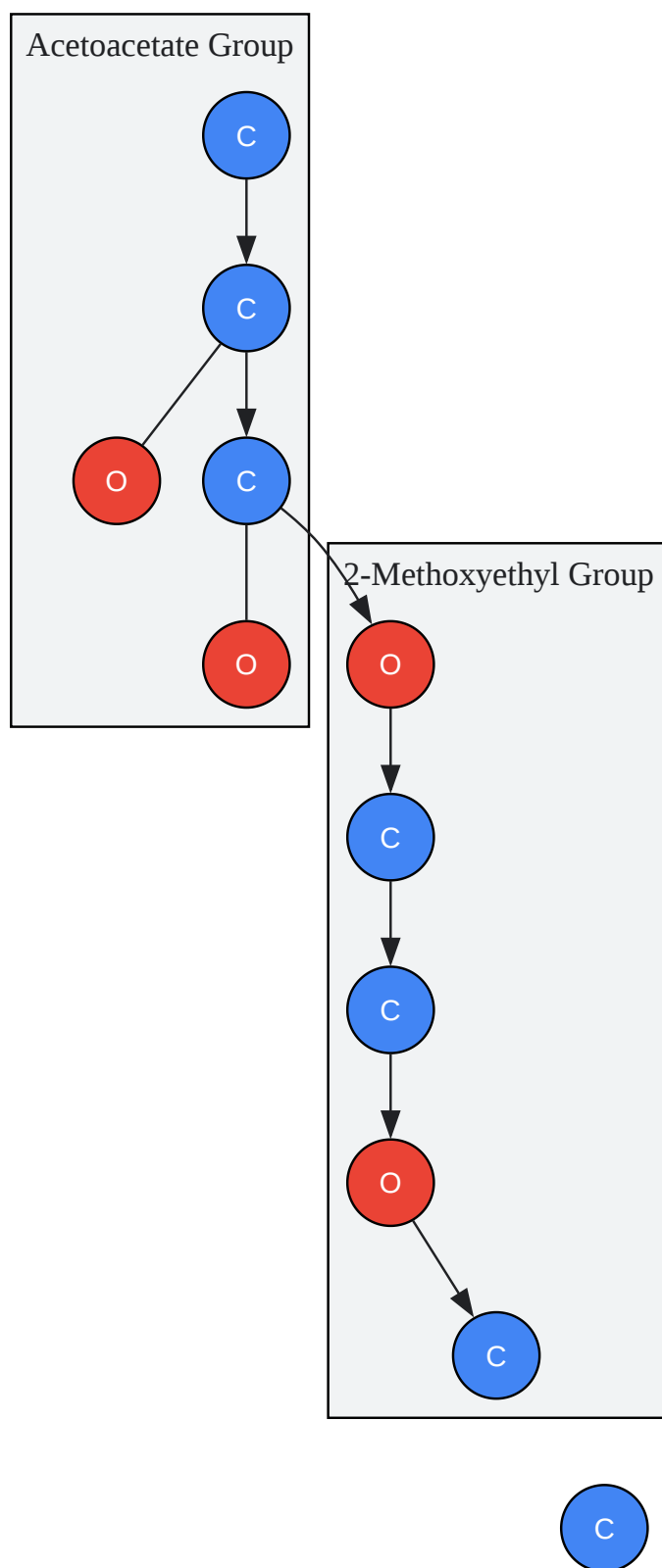
Property	Value
Molecular Formula	C7H12O4[1][2][3][4]
Molecular Weight	160.17 g/mol [1][2][3][4]
CAS Number	22502-03-0[1][2][3][4]
Density	1.060 g/cm ³ [1] - 1.09 g/mL at 25 °C[2]
Boiling Point	90.00 °C[1]
Flash Point	103.30 °C[1]
Refractive Index	1.434 at 20 °C/D[2]

Experimental Protocols

Detailed methodologies for specific experiments involving **2-Methoxyethyl acetoacetate** were not provided in the scope of this guide. The primary synthesis routes include the reaction of diketene with 2-methoxyethanol or the transesterification of an alkyl acetoacetate, such as ethyl acetoacetate, with 2-methoxyethanol.[4] The latter process is often catalyzed by an acid or base and driven by the removal of the lower-boiling alcohol byproduct.[4]

Molecular Structure

The logical relationship between the atoms in the **2-Methoxyethyl acetoacetate** molecule is visualized below. This diagram illustrates the connectivity of the atoms, forming the ester of acetoacetic acid and 2-methoxyethanol.



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Caption: Molecular structure of **2-Methoxyethyl acetoacetate**.

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References

- 1. 2-Methoxyethyl acetoacetate | 22502-03-0 | FM60070 [biosynth.com]
- 2. 2-Methoxyethyl acetoacetate | 22502-03-0 [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. 2-Methoxyethyl acetoacetate | 22502-03-0 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [2-Methoxyethyl acetoacetate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1582607#2-methoxyethyl-acetoacetate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1582607#2-methoxyethyl-acetoacetate-molecular-weight-and-formula)

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